

Navigating the Safe Handling of Myristic Acidd3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Myristic acid-d3**, a deuterated form of the saturated fatty acid myristic acid. While specific safety data for the deuterated form is limited, the safety profile is generally considered analogous to that of its non-deuterated counterpart. This document compiles essential information from various safety data sheets (SDS) to ensure the safe use of this compound in a laboratory setting.

Hazard Identification and Classification

Myristic acid is classified as causing skin irritation (Category 2), serious eye irritation (Category 2A), and may cause respiratory irritation (Category 3).[1][2] It is important to handle this compound with appropriate care to avoid exposure.

Quantitative Safety Data

The following table summarizes the key quantitative safety data for Myristic acid. Researchers should use this information to inform their risk assessments and handling procedures.



Property	Value	Reference
Molecular Formula	C14H27D3O2	[1]
Molecular Weight	231.42 g/mol	[1]
Appearance	White solid/scales	[3][4]
Melting Point	50 - 57 °C / 122 - 134.6 °F	[4]
Boiling Point	326 °C / 618.8 °F @ 760 mmHg	[4]
Flash Point	> 110 °C / > 230 °F	[4][5]
Oral LD50 (rat)	>10 g/kg	[2][5]
Draize test (rabbit, eye)	100 mg Mild	[5]

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following personal protective equipment and engineering controls are recommended when handling **Myristic acid-d3**.

Engineering Controls

• Ventilation: Use in a well-ventilated area.[5][6] Facilities should be equipped with an eyewash station and a safety shower.[5]

Personal Protective Equipment

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4][5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1] [4][5] Handle with gloves, which must be inspected prior to use.[7]



 Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][5]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **Myristic acid-d3** and ensuring laboratory safety.

Handling

- Avoid contact with skin and eyes.[3][4]
- Do not breathe dust.[4]
- Minimize dust generation and accumulation.[5]
- Wash hands thoroughly after handling.[3][5]
- Do not eat, drink, or smoke when using this product.[3][6]

Storage

- Store in a cool, dry, well-ventilated area.[5][6]
- Keep the container tightly closed.[3][4][5]
- Store away from incompatible materials such as oxidizing agents, bases, and reducing agents.[4][5]
- Recommended storage temperature is -20°C for long-term stability.[7][8]

First Aid Measures

In the event of exposure, follow these first aid measures:

 After Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen.[1][3] Seek medical attention if you feel unwell.[3]



- After Skin Contact: Wash the skin with plenty of water.[3] Remove all contaminated clothing.
 [6] If skin irritation occurs, get medical advice/attention.[3]
- After Eye Contact: Rinse cautiously with water for several minutes.[1][3] Remove contact lenses if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[3][4]
- After Ingestion: Rinse mouth.[3] Do NOT induce vomiting. Call a physician.[1]

Accidental Release Measures

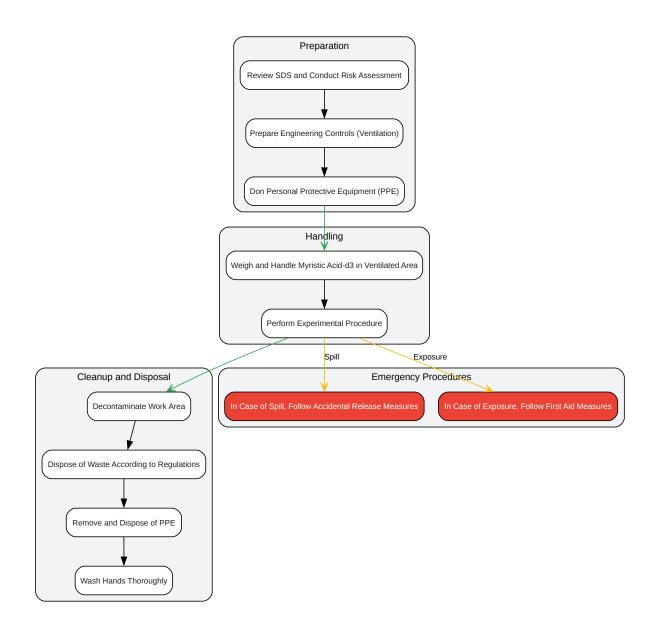
For spills, follow these procedures:

- Minor Spills: Clean up spills immediately.[5] Use dry clean-up procedures and avoid generating dust.[6] Sweep up or vacuum the material and place it in a suitable, labeled container for disposal.[5][6]
- Major Spills: Evacuate unnecessary personnel.[3] Alert emergency responders and advise them of the location and nature of the hazard.[6] Wear appropriate protective equipment.[6]
 Prevent spillage from entering drains or water courses.[6]

Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for safely handling **Myristic acid-d3** in a research setting.





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Safe Handling Workflow for Myristic Acid-d3



This technical guide provides a comprehensive framework for the safe handling and use of **Myristic acid-d3**. Adherence to these guidelines is essential for protecting researchers and maintaining a safe laboratory environment. Always consult the specific Safety Data Sheet provided by the supplier for the most accurate and up-to-date information.

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